

m-Xylenebisacrylamide: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *m-Xylenebisacrylamide*

CAS No.: 2842-63-9

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Shanghai, China – January 22, 2026 – **m-Xylenebisacrylamide**, a bifunctional monomer with significant potential in polymer chemistry and materials science, has garnered increasing interest for its role in the synthesis of advanced polymers. This technical guide offers a detailed overview of the core physical properties of **m-Xylenebisacrylamide**, providing essential data for researchers, scientists, and professionals in drug development and polymer chemistry.

Introduction to m-Xylenebisacrylamide

m-Xylenebisacrylamide, systematically named N,N'-(1,3-phenylenebis(methylene))bis(2-propenamide), is a crosslinking agent distinguished by the presence of two acrylamide functionalities.^[1] These reactive groups are linked by a meta-substituted xylene bridge, imparting a specific spatial orientation and rigidity to the polymer networks it forms. Its chemical structure plays a crucial role in determining the physical and chemical characteristics of the resulting polymers, influencing properties such as thermal stability, mechanical strength, and swelling behavior.

Core Physical Properties

A thorough understanding of the physical properties of **m-Xylenebisacrylamide** is fundamental for its application in polymer synthesis and material design. These properties dictate its handling, processing, and reactivity.

Molecular and Chemical Identity

The foundational identity of **m-Xylenebisacrylamide** is established by its molecular formula and weight, which are critical for stoichiometric calculations in polymerization reactions.

Property	Value	Source
Chemical Formula	C ₁₄ H ₁₆ N ₂ O ₂	[1]
Molecular Weight	244.29 g/mol	[1]
CAS Number	2842-63-9	[1]
IUPAC Name	N,N'-(1,3-phenylenebis(methylene))bis(2-propenamide)	[1]

Physical State and Appearance

At ambient conditions, **m-Xylenebisacrylamide** exists as a solid. A commercial supplier describes it as a powder, which is a common physical form for this type of chemical compound. [2] This powdered form facilitates its handling and dispersion in reaction media.

Challenges in Data Availability

Despite its importance as a crosslinking agent, a comprehensive, publicly available dataset of experimentally determined physical properties for **m-Xylenebisacrylamide** remains elusive. Key experimental values such as melting point, boiling point, density, and solubility in various solvents are not readily found in common chemical databases or supplier technical data sheets. Much of the available online information pertains to a structurally similar but distinct compound, N,N'-methylenebisacrylamide, leading to potential confusion.

The absence of this critical data necessitates that researchers undertake experimental determination of these properties as a preliminary step in their work with **m-Xylenebisacrylamide**.

Experimental Determination of Physical Properties: Methodologies

For researchers and drug development professionals requiring precise physical property data for **m-Xylenebisacrylamide**, standardized experimental protocols are essential. The following section outlines the principles and general methodologies for determining key physical characteristics.

Melting Point Determination

The melting point is a crucial indicator of purity and provides insight into the thermal stability of the compound.

Principle: The melting point is the temperature at which a solid transitions to a liquid at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Experimental Workflow:

Caption: Workflow for Melting Point Determination.

Solubility Assessment

Understanding the solubility of **m-Xylenebisacrylamide** in various solvents is critical for its use in solution polymerization and other applications.

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent as well as on temperature, pressure, and the pH of the solution.

Experimental Workflow:

Caption: Workflow for Solubility Assessment.

Conclusion

m-Xylenebisacrylamide is a valuable bifunctional monomer with significant applications in polymer science. While its fundamental chemical identity is well-established, a comprehensive public repository of its experimentally determined physical properties is currently lacking. This guide has provided the known foundational data and outlined the standard methodologies for determining the critical physical parameters of melting point and solubility. The experimental characterization of these properties is a crucial prerequisite for the effective and predictable application of **m-Xylenebisacrylamide** in research and development.

References

- [1] PubChem. **m-Xylenebisacrylamide**. National Center for Biotechnology Information. [\[Link\]](#)
[2] Hebei Dangtong Biological Technology Co.,LTD. **m-Xylenebisacrylamide** CAS : 2842-63-9. LookChem. [\[Link\]](#)

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Sources

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- 2. m-Xylenebisacrylamide CAS : 2842-63-9, CasNo.2842-63-9 Hebei Dangtong Biological Technology Co.,LTD China (Mainland) [\[nengxian.lookchem.com\]](https://nengxian.lookchem.com)
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